

Safety and handling of [4-Fluoro-3-(Hydroxymethyl)Phenyl]Boronic Acid

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Compound of Interest

Compound Name: [4-Fluoro-3-(Hydroxymethyl)Phenyl]Boronic Acid

Cat. No.: B1321477

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An In-depth Technical Guide to the Safety and Handling of [4-Fluoro-3-(Hydroxymethyl)Phenyl]Boronic Acid

Introduction

[4-Fluoro-3-(hydroxymethyl)phenyl]boronic acid is a versatile organoboronic acid derivative that serves as a critical building block in organic synthesis and medicinal chemistry.[1] Recognized for its unique chemical properties, it is frequently utilized as a key intermediate in the synthesis of complex molecules and pharmaceuticals, particularly in the development of drugs targeting cancer and other diseases.[1][2] Its applications also extend to bioconjugation, materials science, and analytical chemistry.[2] This guide provides a comprehensive overview of its physicochemical properties, hazards, and detailed protocols for safe handling, storage, and use, tailored for researchers, scientists, and drug development professionals.

Physicochemical and General Information

This compound is typically supplied as a white to slightly yellow crystalline powder.[1] It is valued for its stability and relative ease of handling in laboratory settings, which enhances its utility.[1]

Property	Value	Reference
CAS Number	481681-02-1	[1][3]
Molecular Formula	C7H8BFO3	[1][3]
Molecular Weight	169.95 g/mol	[1][3]
Appearance	White to slightly yellow crystalline powder	[1]
Melting Point	126 °C	[1]
Purity	≥97% (HPLC)	[1]
Synonyms	4-Fluoro-3-(hydroxymethyl)benzeneboronic acid	[1][4]
Storage	Store at room temperature	[1][5]

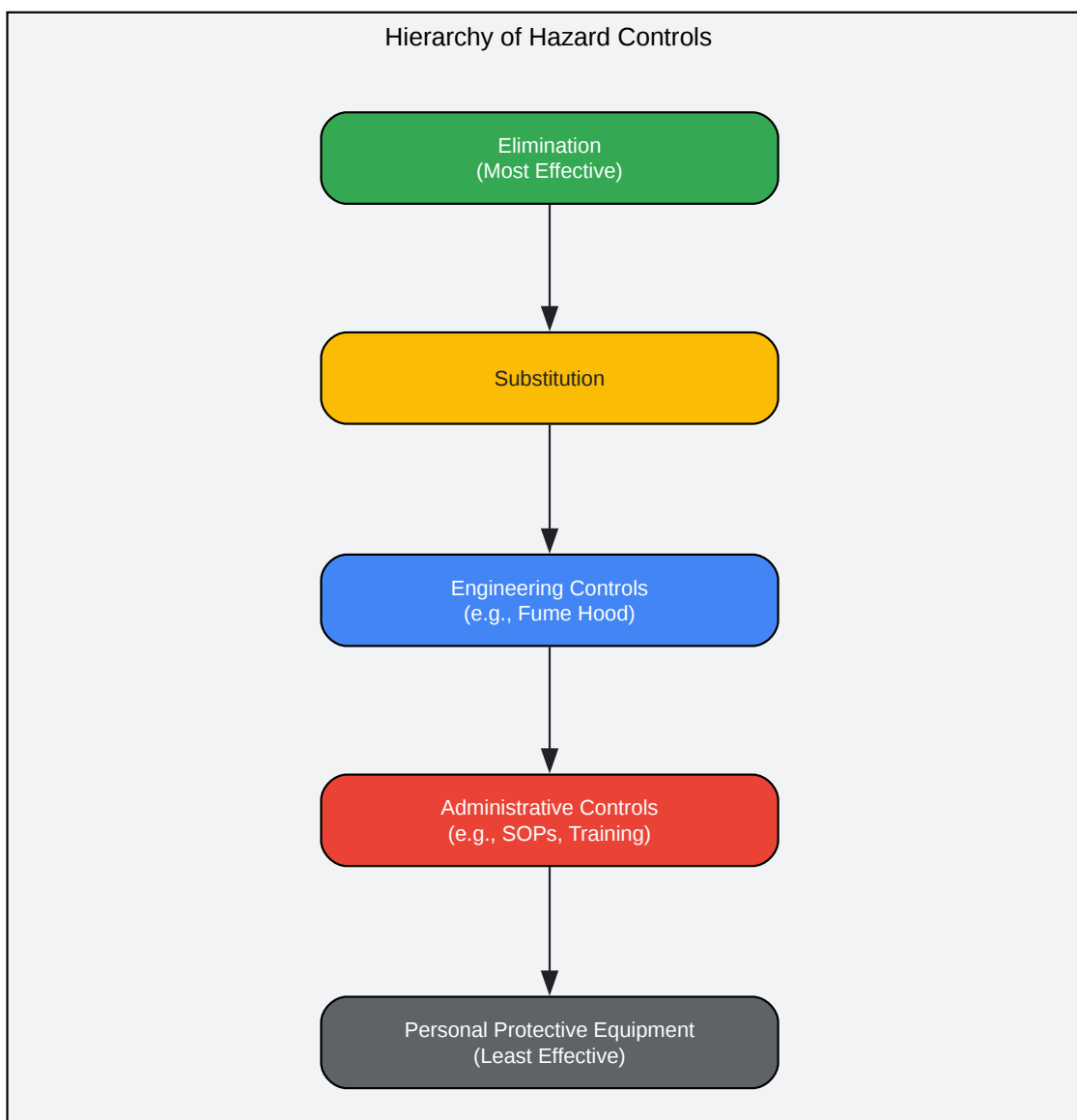
Hazard Identification and Classification

While a specific, comprehensive GHS classification for this exact compound is not readily available in the aggregated search results, data from safety data sheets for structurally similar arylboronic acids provide a strong basis for hazard assessment.[6][7][8] Users must always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling.

Hazard Class	Hazard Statement	Precautionary Statements (Examples)
Skin Irritation	H315: Causes skin irritation.[6]	P264: Wash skin thoroughly after handling.[9] P280: Wear protective gloves.[6][9]
Eye Irritation	H319: Causes serious eye irritation.[6]	P280: Wear eye protection/face protection.[6][9] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	H335: May cause respiratory irritation.[6]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][9] P271: Use only outdoors or in a well-ventilated area.[6][9]

Safe Handling and Storage

A systematic approach to handling, incorporating a hierarchy of controls, is essential to minimize risk.



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Caption: The hierarchy of controls for mitigating laboratory hazards.

Engineering Controls

- Ventilation: Work in a well-ventilated area.^[6] For procedures that may generate dust, use a chemical fume hood.
- Safety Equipment: Ensure that eyewash stations and safety showers are close to the workstation location.^[7]^[10]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.^[7]^[8]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.^[6]^[7]
- Respiratory Protection: If engineering controls are insufficient or for major spills, use a NIOSH/MSHA-approved N95 dust respirator.^[6]

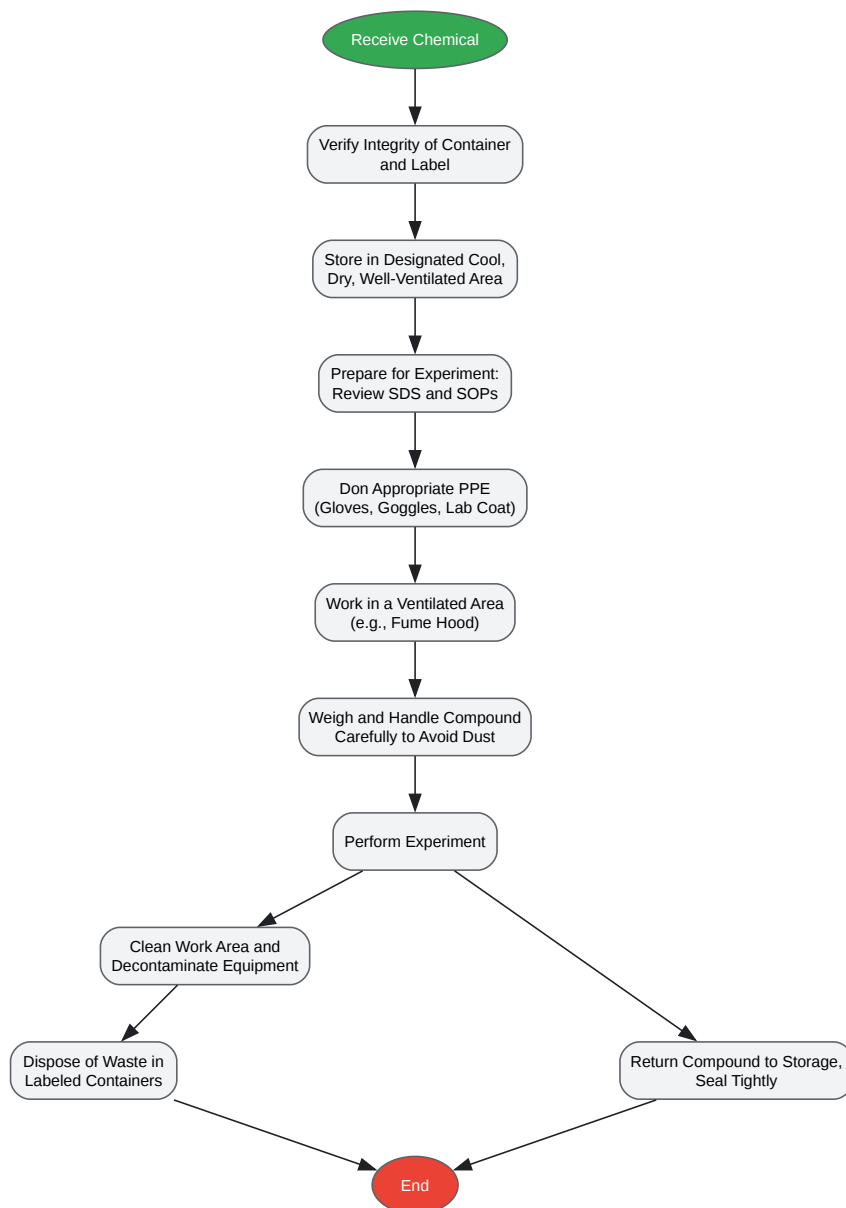
Handling Procedures

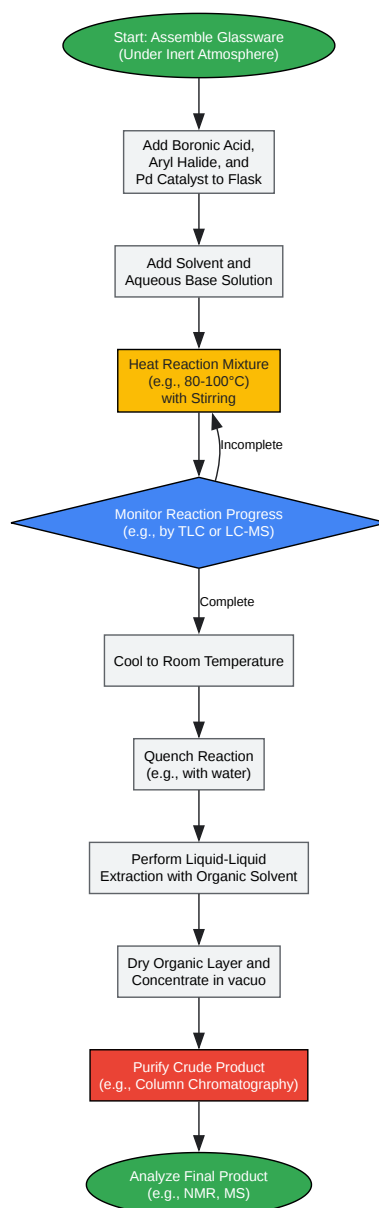
- Avoid all personal contact, including inhalation of dust.^[6]
- Minimize dust generation and accumulation.^[9]
- Wash hands and any exposed skin thoroughly after handling.^[6]^[9]
- Do not eat, drink, or smoke in areas where the chemical is handled.^[9]

Storage Conditions

- Keep containers securely sealed when not in use.^[6]
- Store in a cool, dry, and well-ventilated place away from incompatible materials.^[10] The compound is generally stored at room temperature.^[1]^[5]

Emergency Procedures





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